

Operational Guide: Safe Disposal and Management of Cobalt(II) Iodide () [1][2]

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Compound of Interest

Compound Name: Cobalt(II) iodide

CAS No.: 15238-00-3

Cat. No.: B095668

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Executive Summary: The Hidden Hazards

While often treated as a generic inorganic salt, **Cobalt(II) Iodide (**

) presents a dual-hazard profile that is frequently mismanaged in high-throughput environments.[1][2] It combines the sensitization and carcinogenic potential of heavy metals (Cobalt) with the chemical reactivity of halides (Iodide).[1]

Critical Directive: Under no circumstances should

or its aqueous solutions be discharged into municipal wastewater systems. Its high aquatic toxicity (H400/H410) makes it a priority pollutant.[1][2]

This guide moves beyond basic compliance, outlining a self-validating workflow to protect both personnel and downstream ecosystems.[1]

Chemical Profile & Handling Constraints

Effective disposal starts with understanding the material's physical behavior.[1][2]

is hygroscopic, meaning it aggressively absorbs atmospheric moisture, deliquescing into a corrosive sludge if improperly sealed.[1]

Property	Data	Operational Implication
CAS Number	15238-00-3	Use for waste profiling.[1][2][3]
Appearance	Black (alpha) or Yellow (beta) powder	Color change (to pink/red) indicates hydration.[1][2][3]
Solubility	Soluble in water, ethanol	Easily mobilized in spills; difficult to contain if wet.[1][2][3]
Key Hazards	Respiratory Sensitizer, Carcinogen (Suspected)	Zero-dust handling is mandatory.[1][2][3] Use fume hood.[1][2]
Reactivity	Reducing Agent (Iodide moiety)	INCOMPATIBLE with strong oxidizers (liberates toxic gas).[1][2][3]

The Disposal Workflow

Scenario A: Solid Waste (Pure Compound or Spill Debris)

Principle: Containment & Moisture Exclusion[1][2]

- Segregation: Do not mix with general trash or organic solid waste.[1][2]
- Primary Containment: Place the solid waste in a clear, wide-mouth polyethylene (HDPE) jar.
- Atmospheric Control: Because is hygroscopic, purge the container with nitrogen or argon before sealing if the waste will be stored for >1 week. This prevents the formation of corrosive liquid sludge inside the waste container.[1][3]
- Secondary Containment: Place the primary jar into a sealable bag (Zip-lock type) to prevent contamination of the outer container surfaces.

- Labeling: Affix a "Hazardous Waste" label.
 - Constituents: **Cobalt(II) Iodide**.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Hazard Checkboxes: Toxic, Environmental Hazard.[\[1\]](#)

Scenario B: Aqueous Solutions (Reaction Byproducts)

Principle: Segregation to Prevent Gas Evolution

- pH Check: Ensure the solution is Neutral to slightly Basic (pH 7–9).
 - Why? Acidic conditions promote the oxidation of Iodide () to Iodine () if incidental oxidizers are present.[\[1\]](#)[\[2\]](#)
- Stream Selection: Segregate into "Aqueous Inorganic Metal Salts".
- Compatibility Check (Crucial):
 - NEVER mix with oxidizing acids (Nitric Acid, Chromic Acid).[\[1\]](#)
 - NEVER mix with Peroxides ()[\[1\]](#)[\[2\]](#)
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[7\]](#)
[\[1\]](#)[\[2\]](#)
- Container: Use HDPE or Glass carboys. Avoid metal containers which may corrode.[\[1\]](#)[\[2\]](#)

Scenario C: Spill Cleanup

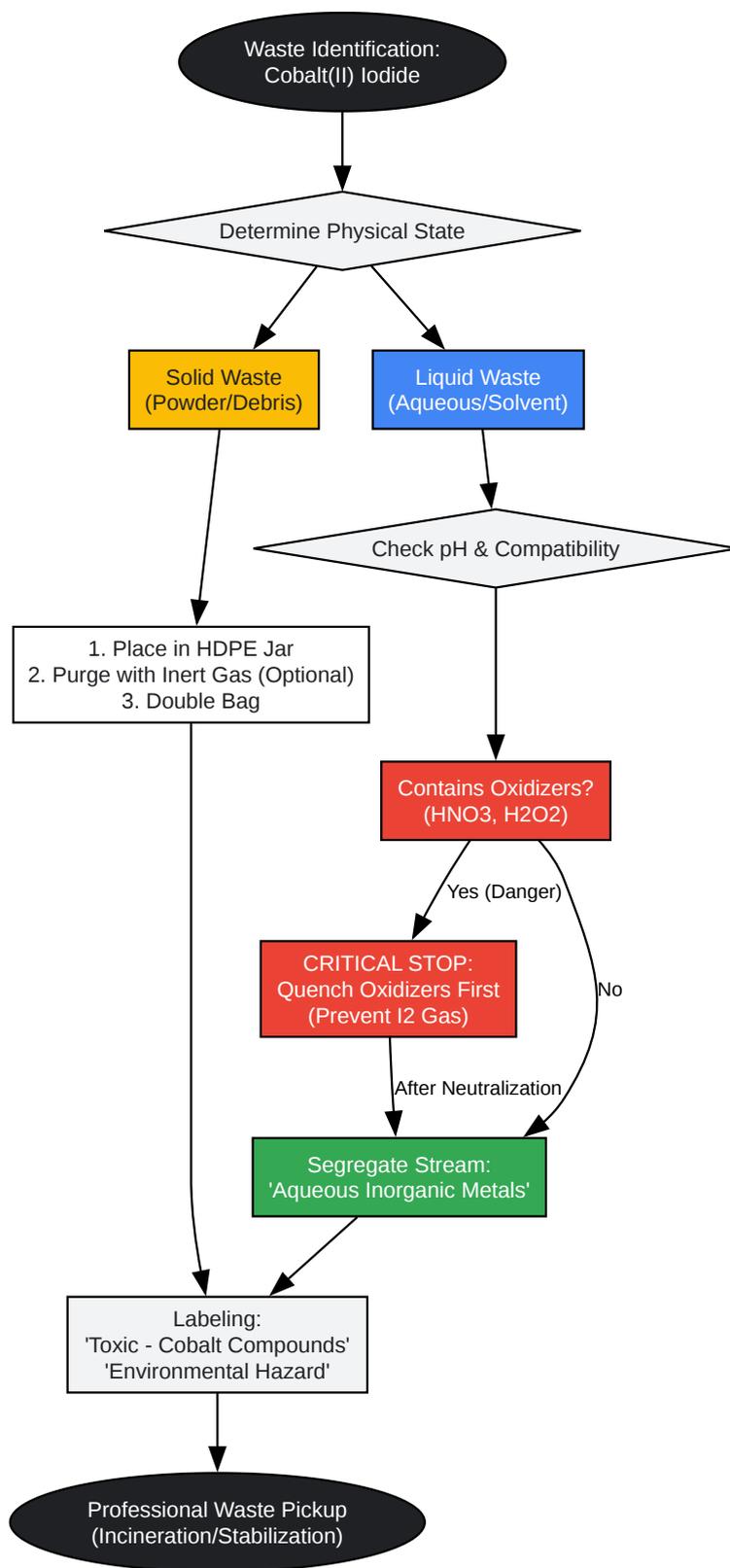
- PPE: Nitrile gloves (double gloved), lab coat, safety goggles, and N95/P100 respirator (dust hazard).[\[1\]](#)

- Dry Spill: Do not dry sweep (creates dust).[1][2] Cover with a wet paper towel or absorbent pad to dampen, then scoop into the waste jar.[1]
- Wet Spill: Absorb with vermiculite or sand.[1][2] Do not use standard paper towels alone, as the cobalt solution can soak through rapidly.[1]

Decision Logic & Workflow Visualization

The following diagram outlines the decision matrix for handling

waste streams.



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Figure 1: Decision matrix for the safe segregation and disposal of **Cobalt(II) Iodide** waste.

Regulatory & Compliance Context (E-E-A-T)

Federal vs. State Classification

A common point of confusion for researchers is the RCRA (Resource Conservation and Recovery Act) status of Cobalt.[1]

- Federal (US EPA): Cobalt is NOT one of the 8 RCRA metals (Arsenic, Barium, Cadmium, Chromium, Lead, Mercury, Selenium, Silver).[1][3] Therefore, pure

does not automatically carry a "D-code" for characteristic toxicity unless it fails the TCLP (Toxicity Characteristic Leaching Procedure) for other reasons [1].

- State Specifics (e.g., California): Many states are stricter.[1][2] In California, Cobalt compounds are listed presumptive hazardous wastes (Waste Code 721) due to persistent toxicity [2].[1]

- Best Practice: Always classify

as Hazardous Chemical Waste.[1][2] Relying on the "Non-RCRA" technicality is dangerous due to the aquatic toxicity regulations (H410) which prohibit drain disposal regardless of RCRA status.[1]

Transport Classification (DOT/IATA)

When preparing for vendor pickup, ensure the waste profile reflects:

- Proper Shipping Name: Environmentally hazardous substance, solid, n.o.s. (Cobalt Iodide). [1][2][4][5][6][8]
- Class: 9
- UN Number: UN 3077[1][2]
- Packing Group: III

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